

# Dodecyl 2-Bromobutanoate: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dodecyl 2-bromobutanoate

Cat. No.: B15435298

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## Abstract

**Dodecyl 2-bromobutanoate** is a halogenated long-chain fatty acid ester. Its structure, featuring a reactive bromine atom at the alpha position to the carbonyl group and a long lipophilic dodecyl chain, makes it a valuable intermediate in organic synthesis. This guide provides an in-depth overview of its fundamental chemistry, including its synthesis, purification, physicochemical properties, and characteristic reactivity. Detailed experimental protocols for its preparation are presented, along with expected analytical data for its characterization. The potential applications of this and structurally related compounds in the development of new chemical entities are also discussed.

## Introduction

Alpha-bromo esters are a class of organic compounds characterized by the presence of a bromine atom on the carbon adjacent to the ester carbonyl group. This structural feature renders the alpha-carbon highly susceptible to nucleophilic attack, making these compounds versatile building blocks in organic synthesis. **Dodecyl 2-bromobutanoate**, with its 12-carbon ester chain, combines the reactivity of an  $\alpha$ -bromo ester with significant lipophilicity, suggesting its utility in applications requiring solubility in nonpolar environments or for the introduction of long alkyl chains into molecular scaffolds. This document outlines the core chemical principles of **dodecyl 2-bromobutanoate**, providing a technical resource for its synthesis and potential applications.

## Physicochemical Properties

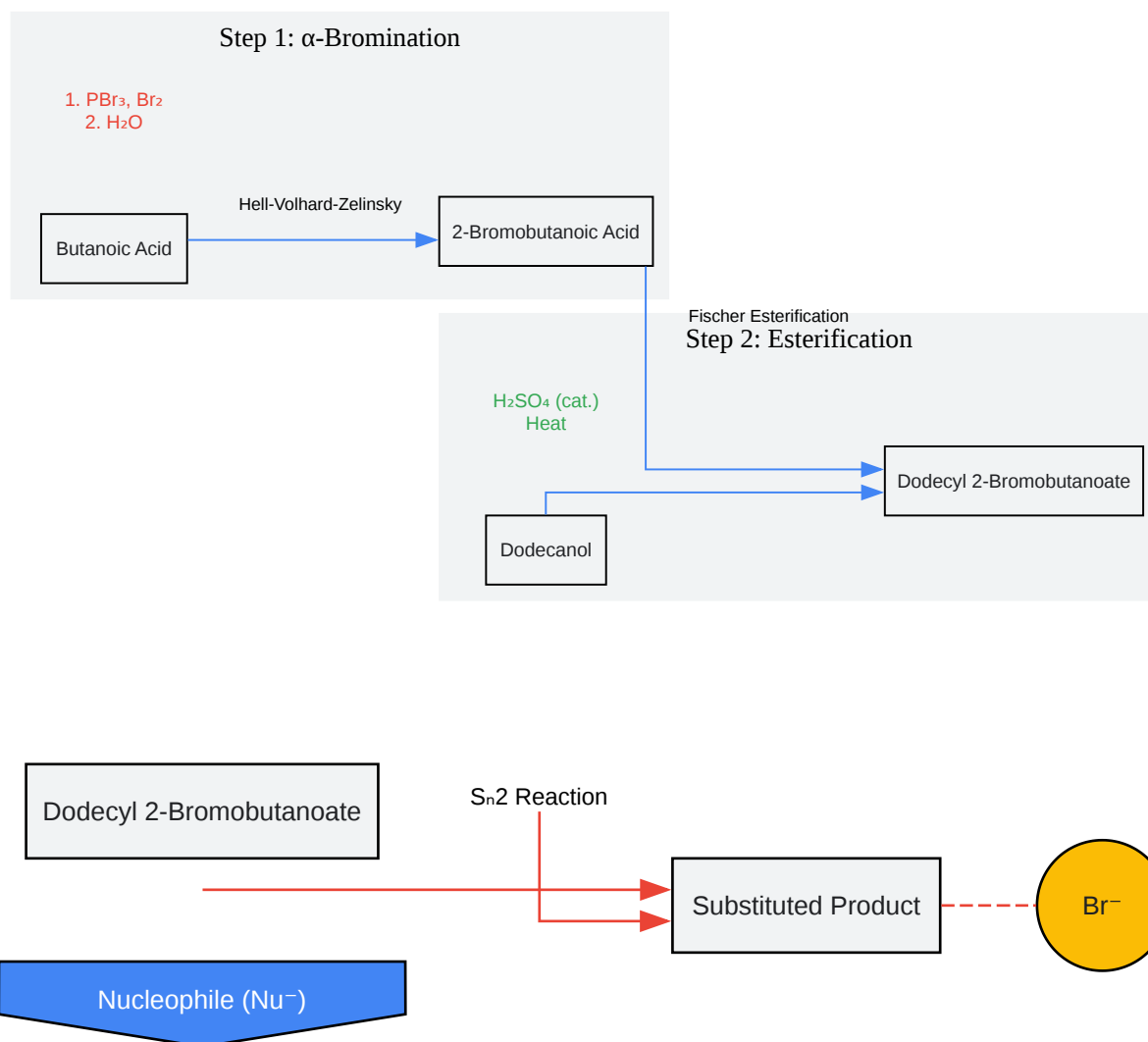
Quantitative data for **dodecyl 2-bromobutanoate** is not extensively reported in the literature. However, key properties can be calculated or estimated based on its structure and comparison with similar long-chain esters.

Property	Value	Source
IUPAC Name	dodecyl 2-bromobutanoate	
Molecular Formula	C <sub>16</sub> H <sub>31</sub> BrO <sub>2</sub>	[Calculated]
Molecular Weight	335.32 g/mol	[Calculated]
CAS Number	86711-87-7	
Appearance	Expected to be a colorless to pale yellow liquid	[Inference]
Boiling Point	Not experimentally determined; estimated to be > 200 °C at reduced pressure	[Inference]
Solubility	Expected to be soluble in common organic solvents (e.g., dichloromethane, diethyl ether, hexanes) and insoluble in water	[Inference]
Kovats Retention Index	1999 (Standard non-polar column)	

## Synthesis of Dodecyl 2-Bromobutanoate

The synthesis of **dodecyl 2-bromobutanoate** is a two-step process. The first step involves the  $\alpha$ -bromination of butanoic acid via the Hell-Volhard-Zelinsky reaction to yield 2-bromobutanoic acid. The second step is the Fischer esterification of 2-bromobutanoic acid with dodecanol.

## Synthesis Workflow



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)